

An In-depth Technical Guide to Agrimol D (CAS Number: 55576-64-2)

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Compound of Interest

Compound Name:	Agrimol D
CAS No.:	55576-64-2
Cat. No.:	B591320

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A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

Preamble: Situating Agrimol D in the Scientific Landscape

Agrimol D emerges from the complex phytochemical tapestry of *Agrimonia pilosa*, a plant with a rich history in traditional medicine.[1][2][3] As a member of the phloroglucinol derivative class, **Agrimol D** belongs to a family of compounds recognized for their diverse and potent biological activities.[1][4][5] While its sibling compound, Agrimol B, has garnered more extensive research attention, a thorough understanding of **Agrimol D** is crucial for a complete appreciation of the therapeutic potential held within *Agrimonia pilosa*. This guide aims to synthesize the current knowledge on **Agrimol D**, providing a foundational resource for researchers and developers in the pharmaceutical and natural products sectors. It will delve into its physicochemical properties, its botanical origins, and the broader biological context of its chemical family, while also highlighting the current gaps in scientific literature that represent opportunities for future investigation.

Part 1: Physicochemical Properties of Agrimol D

A solid understanding of a compound's physical and chemical characteristics is the bedrock of any scientific investigation. This section details the known properties of **Agrimol D**.

Chemical Identity

- IUPAC Name: 1-[3-[(3-acetyl-2,6-dihydroxy-4-methoxy-5-methylphenyl)methyl]-5-[[2,6-dihydroxy-4-methoxy-3-methyl-5-(2-methylpropanoyl)phenyl]methyl]-2,4,6-trihydroxyphenyl]-2-methylbutan-1-one[6]
- CAS Number: 55576-64-2[6][7]
- Molecular Formula: C₃₅H₄₂O₁₂[6][7]
- Synonyms: **Agrimol D**[6]

Physicochemical Data

The following table summarizes the key physicochemical properties of **Agrimol D**, primarily computed from publicly available databases.

Property	Value	Source
Molecular Weight	654.7 g/mol	[6]
Monoisotopic Mass	654.26762677 Da	[6]
XLogP3	7.1	[6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[8]

Note on Data: Much of the available data on the physicochemical properties of **Agrimol D** is computationally derived. Experimental validation of these properties is a necessary step in any future research endeavor.

Part 2: Botanical Origin and Phytochemical Context

Agrimol D is a naturally occurring compound isolated from *Agrimonia pilosa* Ledeb., a perennial herb belonging to the Rosaceae family.[1][2] This plant, also known as hairyvein agrimony, has a long history of use in traditional Chinese medicine for a variety of ailments, including tumors, infections, and gastrointestinal disorders.[1][2][3]

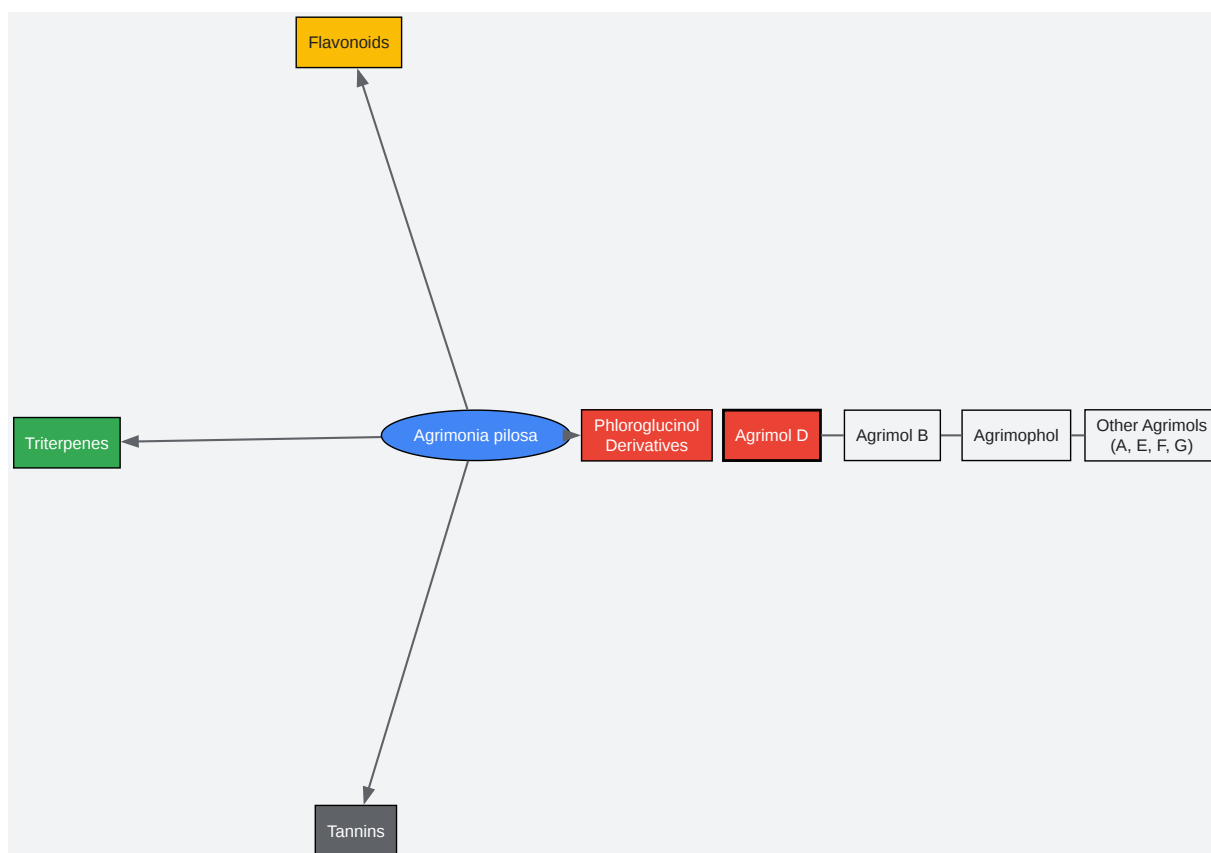
Agrimonia pilosa is a rich source of a diverse array of secondary metabolites, which are broadly categorized into:

- **Flavonoids:** Including quercetin, isoquercitrin, and rutin, known for their antioxidant and immunomodulatory effects.[1]
- **Triterpenes:** Such as ursolic acid and corosolic acid, which have demonstrated potential in improving glucose metabolism.[1]
- **Tannins:** Contributing to the astringent properties of the plant.[1]
- **Phloroglucinol Derivatives:** A class of phenolic compounds that includes the agrimols (A, B, D, E, F, G).[1][9]

The presence of **Agrimol D** within this complex mixture of bioactive compounds suggests that it may contribute to the overall therapeutic effects of *Agrimonia pilosa* extracts.

The Phloroglucinol Family of *Agrimonia pilosa*

The following diagram illustrates the relationship of **Agrimol D** to other major chemical classes found in *Agrimonia pilosa*.



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Caption: Phytochemical landscape of *Agrimonia pilosa*.

Part 3: Biological Activity and Potential Mechanisms of Action - A Contextual Analysis

Direct experimental evidence for the biological activity and mechanism of action of **Agrimol D** is currently limited in the published scientific literature. However, by examining the activities of its structural analogs and the broader class of phloroglucinols from *Agrimonia pilosa*, we can formulate a scientifically-grounded hypothesis regarding its potential therapeutic effects.

Insights from Related Compounds

- **Agrimol B:** This closely related compound has been the subject of more extensive research. Studies have shown that Agrimol B can impede the cell cycle progression of cancer cells, suggesting potential anticancer properties.[10] It has also been investigated for its role in adipogenesis and its effects on key cellular regulators.[11]
- **Other Phloroglucinol Derivatives from *Agrimonia pilosa*:** New phloroglucinol derivatives isolated from this plant have demonstrated cytotoxic activities against various cancer cell lines, including HCT-116, MDA-MB-231, and PC-3.[4] Additionally, some dimeric phloroglucinols have shown hepatoprotective activities against acetaminophen-induced liver cell injury.[12]

Postulated Biological Activities of Agrimol D

Given its structural similarity to other bioactive phloroglucinols, it is plausible that **Agrimol D** may possess one or more of the following activities:

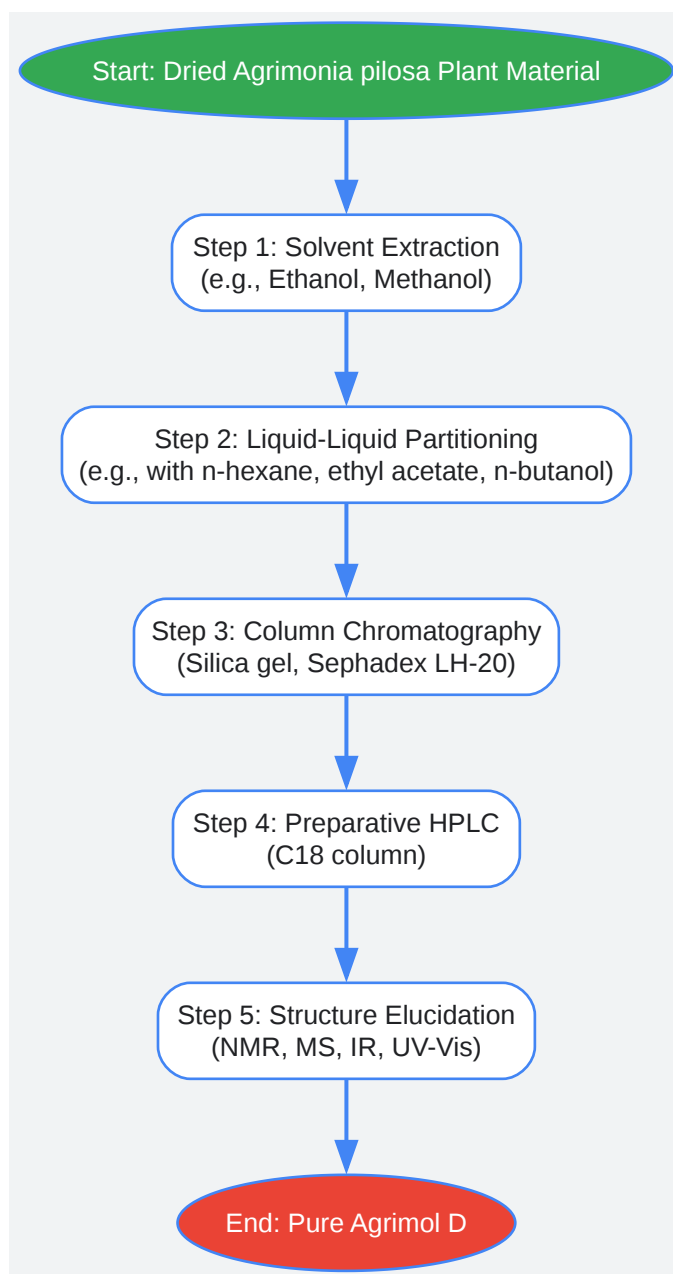
- **Anticancer/Cytotoxic Effects:** The phloroglucinol scaffold is a common feature in many natural products with anticancer properties.
- **Anti-inflammatory Activity:** Many phenolic compounds, including phloroglucinols, are known to modulate inflammatory pathways.
- **Antioxidant Properties:** The polyphenolic structure of **Agrimol D** suggests it may act as a free radical scavenger.
- **Antimicrobial Activity:** Phloroglucinol and its derivatives have been reported to have activity against a range of microbial pathogens.[13]

A Call for Further Research: It is imperative that future studies focus on the isolation of pure **Agrimol D** and the systematic evaluation of its biological activities using a battery of in vitro and in vivo assays. Mechanistic studies will also be crucial to elucidate its molecular targets and signaling pathways.

Part 4: Experimental Protocols - A Representative Workflow

While specific experimental protocols for **Agrimol D** are not readily available, the following section provides a detailed, generalized workflow for the isolation and characterization of phloroglucinol derivatives from *Agrimonia pilosa*. This protocol is based on established phytochemical methodologies.

General Workflow for Isolation and Characterization



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Caption: General workflow for isolating **Agrimol D**.

Detailed Step-by-Step Methodology

Step 1: Extraction

- Air-dry the whole plant material of *Agrimonia pilosa* and grind it into a coarse powder.

- Macerate the powdered plant material with 95% ethanol at room temperature for 72 hours, with occasional shaking.
- Filter the extract and concentrate it under reduced pressure using a rotary evaporator to obtain a crude ethanol extract.

Step 2: Fractionation

- Suspend the crude extract in water and perform sequential liquid-liquid partitioning with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol.
- Monitor the fractions for the presence of phloroglucinol derivatives using thin-layer chromatography (TLC).

Step 3: Column Chromatography

- Subject the ethyl acetate fraction, which is likely to be enriched with phloroglucinols, to column chromatography on a silica gel column.
- Elute the column with a gradient of n-hexane and ethyl acetate.
- Collect the fractions and analyze them by TLC.
- Pool the fractions containing compounds with similar TLC profiles.
- Further purify the relevant fractions using a Sephadex LH-20 column with methanol as the mobile phase.

Step 4: Preparative High-Performance Liquid Chromatography (HPLC)

- Perform final purification of the fractions containing **Agrimol D** using preparative HPLC on a C18 column.
- Use a mobile phase consisting of a gradient of methanol and water or acetonitrile and water.
- Monitor the elution profile with a UV detector and collect the peak corresponding to **Agrimol D**.

Step 5: Structural Elucidation

- Confirm the identity and structure of the isolated compound as **Agrimol D** using a combination of spectroscopic techniques:
 - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{13}C , COSY, HMQC, HMBC): To elucidate the detailed chemical structure.
 - Infrared (IR) Spectroscopy: To identify functional groups.
 - UV-Vis Spectroscopy: To determine the absorption maxima.

Conclusion and Future Directions

Agrimol D, with CAS number 55576-64-2, is a distinct phloroglucinol derivative from *Agrimonia pilosa*. While its physicochemical properties are reasonably well-defined through computational methods, a significant knowledge gap exists regarding its specific biological activities and mechanisms of action. The therapeutic potential of its chemical class, evidenced by the activities of related compounds like Agrimol B and other phloroglucinols from the same plant, strongly suggests that **Agrimol D** is a promising candidate for further pharmacological investigation.

Future research should prioritize the targeted isolation of **Agrimol D** in sufficient quantities for comprehensive biological screening. Key areas of investigation should include its potential anticancer, anti-inflammatory, antioxidant, and antimicrobial properties. Elucidating the molecular targets and signaling pathways of **Agrimol D** will be crucial for its potential development as a therapeutic agent. This guide provides a solid foundation for these future endeavors, summarizing the current state of knowledge and offering a clear roadmap for the scientific community to unlock the full potential of this intriguing natural product.

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